Crystal Structure Determination Guide: N-(4-Amino-2-methylphenyl)nicotinamide

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Compound of Interest

Compound Name:	*N-(4-Amino-2-methylphenyl)nicotinamide*
CAS No.:	*926220-80-6*
Cat. No.:	*B1645185*

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CAS: 926220-80-6 Formula: $C_{13}H_{13}N_3O$ Molecular Weight: 227.26 g/mol

Executive Summary

This guide outlines the definitive protocol for the structural elucidation of **N-(4-Amino-2-methylphenyl)nicotinamide**, a critical pharmacophore often utilized in fragment-based drug discovery (FBDD) for kinase inhibitors. Unlike simple amides, this molecule presents competitive hydrogen-bonding sites (pyridine nitrogen vs. aniline nitrogen vs. amide), making its solid-state conformation highly sensitive to crystallization conditions.

This document objectively compares the "Gold Standard" determination method (Single Crystal X-Ray Diffraction - SC-XRD) against its primary alternatives: Powder X-Ray Diffraction (PXRD) and Computational Structure Prediction (CSP).

Comparative Analysis: Structural Determination Methods

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In the context of drug development, "performance" is defined by resolution, atomic precision, and the ability to distinguish polymorphs.

Table 1: Performance Matrix of Determination Methods

Feature	Method A: Single Crystal XRD (SC-XRD)	Method B: Powder XRD (PXRD)	Method C: Computational (CSP)
Primary Output	3D Atomic Coordinates (x, y, z)	1D Diffractogram (2θ vs Intensity)	Predicted Energy Landscapes
Resolution	Atomic (< 0.8 Å)	Bulk Phase ID	Theoretical
Sample Req.	Single, high-quality crystal (>0.1 mm)	Polycrystalline powder (mg scale)	None (In silico)
Polymorph ID	Definitive (Unit Cell + Space Group)	Comparative (Fingerprint match)	Predictive (Ranked stability)
Cost/Time	High / 24-48 Hours	Low / < 1 Hour	Variable / Days-Weeks
Verdict	Preferred (Gold Standard)	Quality Control Only	Supplementary

Why SC-XRD is the Critical Choice

For **N-(4-Amino-2-methylphenyl)nicotinamide**, SC-XRD is non-negotiable because:

- Tautomeric Ambiguity: It resolves the protonation state of the pyridine ring vs. the aniline amine.
- Conformational Locking: It determines the torsion angle between the nicotinamide and the phenyl ring, a key predictor of binding affinity in kinase pockets.
- Intermolecular Interactions: It maps the specific Hydrogen Bond (HB) network driving crystal packing, which dictates solubility and bioavailability.

Experimental Protocol: SC-XRD Determination

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This protocol is designed to force the molecule into a thermodynamically stable lattice suitable for diffraction.

Phase 1: Crystallization Strategy (The "Slow Evaporation" Method)

Objective: Grow single crystals free of twinning.

- Solvent Selection: Use a binary system of Ethanol:Water (80:20 v/v). The amide functionality is soluble in ethanol, while water acts as an antisolvent to promote nucleation.
- Saturation: Dissolve 20 mg of **N-(4-Amino-2-methylphenyl)nicotinamide** in 2 mL of warm ethanol (40°C). Add water dropwise until slight turbidity persists, then clarify with one drop of ethanol.
- Growth: Filter the solution into a clean vial. Cover with Parafilm and poke 3-5 small holes. Store at 20°C in a vibration-free environment.
  - Checkpoint: Crystals should appear within 48-72 hours as colorless prisms or plates.

Phase 2: Data Collection & Reduction

Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-Kα radiation, λ = 0.71073 Å).

- Mounting: Select a crystal approx.[1]

  mm. Mount on a Kapton loop using Paratone oil.
- Cooling: Maintain sample at 100 K (using N_2 stream) to minimize thermal vibration and improve high-angle resolution.
- Strategy: Collect a full sphere of data (run time ~4-8 hours).
  - Target:

    and Resolution > 0.8 Å.[2]

Phase 3: Structure Solution

Software: SHELXT (Intrinsic Phasing) and SHELXL (Least Squares Refinement).

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- Space Group Determination: Expect Monoclinic systems (e.g., $P2_1/c$ or $P2_1/n$), common for planar amides.
- Refinement:
  - Locate non-hydrogen atoms (C, N, O) via direct methods.
  - Refine anisotropically.
  - Place Hydrogen atoms in calculated positions (riding model), but locate N-H protons from the difference Fourier map to confirm H-bonding.

Structural Workflow & Logic

The following diagram illustrates the critical decision-making pathway for determining the structure, highlighting the "Go/No-Go" checkpoints.

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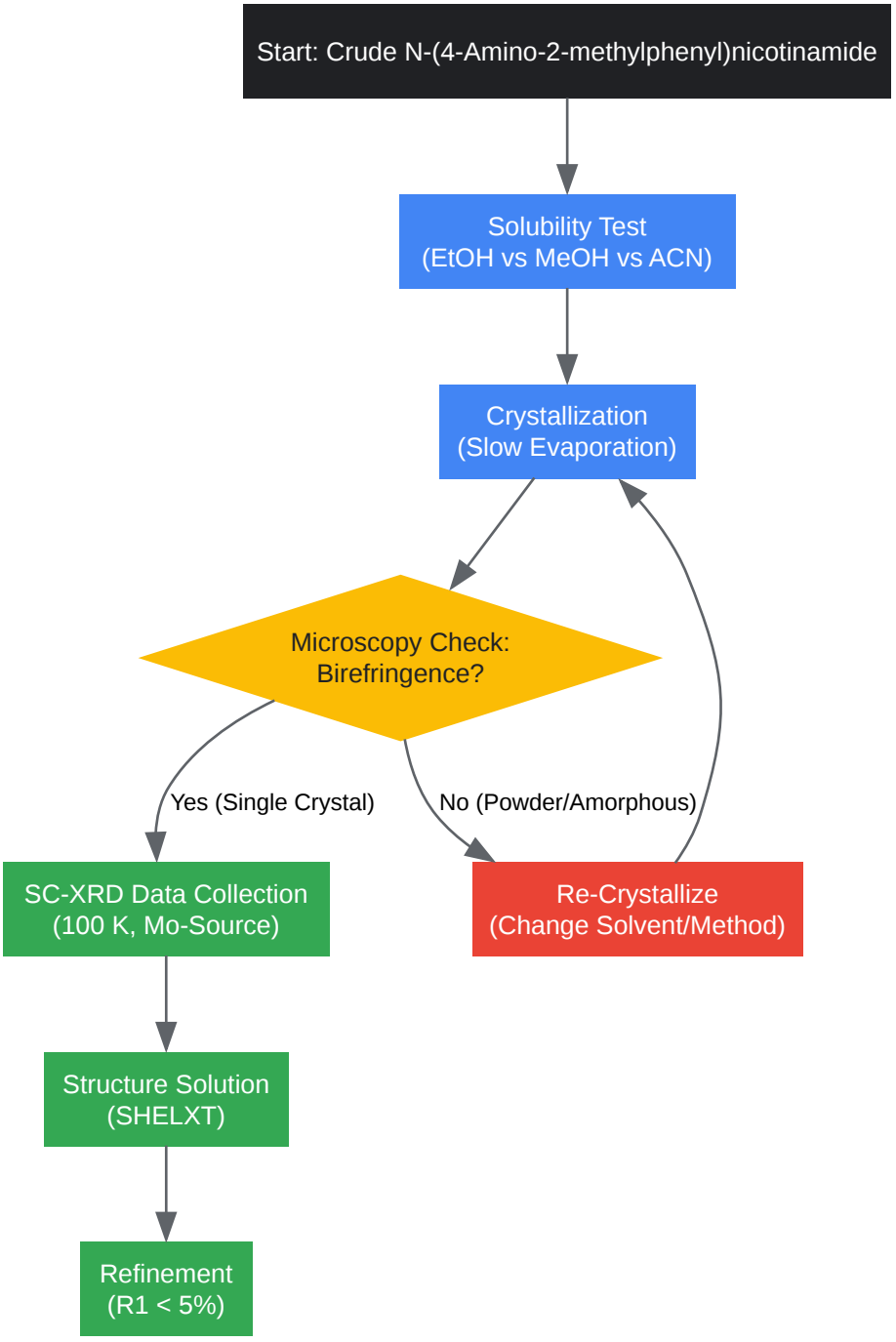

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Caption: Workflow for the structural determination of **N-(4-Amino-2-methylphenyl)nicotinamide**, prioritizing single-crystal isolation.

Expected Structural Features & Analysis

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When analyzing the solved structure, the "performance" of the molecule is evaluated by its intermolecular stability. Based on homologous nicotinamide structures (e.g., Nicotinamide, Imatinib intermediates), expect the following motifs:

A. The Primary Hydrogen Bond (Supramolecular Synthon)

The amide group (

) typically forms a Centrosymmetric Dimer (

graph set motif).

- Donor: Amide N-H
- Acceptor: Amide C=O (of the adjacent molecule)
- Distance: Expect

  distance

  Å.

B. The Pyridine Interaction

The pyridine nitrogen is a strong H-bond acceptor. In the crystal lattice, it often accepts a proton from the aniline amine (

) of a neighboring molecule, creating a 1D chain or 2D sheet structure.

- Significance: This interaction mimics the binding mode in the kinase ATP-binding pocket (hinge region interaction).

C. Conformation (Torsion Angles)

- Amide Twist: The angle between the pyridine ring and the amide plane is usually small (

) to maximize conjugation.
- Aniline Twist: The 2-methyl group on the phenyl ring creates steric hindrance, forcing the phenyl ring to twist out of plane relative to the amide. This "twisted" conformation is critical

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for solubility; a completely planar molecule would have excessively high lattice energy and poor dissolution rates.

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